

Allyl Benzoate: A Technical Guide for Fragrance Applications

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Compound of Interest

Compound Name: *Allyl benzoate*

Cat. No.: *B1265447*

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Abstract

Allyl benzoate (CAS No. 583-04-0) is a benzoate ester recognized for its pleasant sweet, floral, and fruity aroma, reminiscent of cherry and berry.^[1] This technical guide provides an in-depth overview of **allyl benzoate** for its use as a fragrance ingredient. It covers its chemical and physical properties, synthesis methods, olfactory profile, and a comprehensive safety assessment. Detailed experimental protocols for quality control and safety evaluation are also provided to support researchers and professionals in the fragrance and related industries.

Chemical and Physical Properties

Allyl benzoate is an organic compound with the molecular formula C₁₀H₁₀O₂.^[2] It is the ester of benzoic acid and allyl alcohol.^[2] A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Weight	162.19 g/mol	[3]
CAS Number	583-04-0	[3]
Appearance	Colorless to light yellow liquid	[2][4]
Boiling Point	82-85 °C at 5.00 mm Hg	[5]
Specific Gravity	1.05200 to 1.05600 @ 20.00 °C	[1]
Refractive Index	1.51600 to 1.51900 @ 20.00 °C	[1]
Flash Point	212.00 °F (100.00 °C)	[1]
Solubility	Soluble in alcohol; poorly soluble in water	[1]
Vapor Pressure	0.033000 mmHg @ 25.00 °C (estimated)	[1]

Synthesis

Allyl benzoate is typically synthesized through the esterification of benzoic acid with allyl alcohol or by the transesterification of another benzoate ester with allyl alcohol.

Direct Esterification

This common laboratory and industrial method involves the reaction of benzoic acid and allyl alcohol, typically in the presence of an acid catalyst such as sulfuric acid. The reaction is driven to completion by removing the water formed, often through azeotropic distillation.

Transesterification

Transesterification involves the reaction of an ester, such as methyl benzoate or ethyl benzoate, with allyl alcohol in the presence of a catalyst. This method can offer high yields.

Olfactory Profile and Use in Fragrances

Allyl benzoate is characterized by a multifaceted fruity and floral scent profile.

- Odor Type: Fruity, with sweet, floral, cherry, and berry notes.[1]
- Flavor Profile: Described as having a banana-like taste.[1]

Due to its aromatic properties, **allyl benzoate** is used as a fragrance agent in various consumer products. The International Fragrance Association (IFRA) recommends usage levels of up to 2.0% in the final fragrance concentrate.[1] It is often part of the broader family of allyl esters, which are valued for their diverse and potent aromas in the fragrance and flavor industry.[6]

Safety Assessment

The safety of **allyl benzoate** as a fragrance ingredient is a critical consideration. This section summarizes available toxicological data and regulatory guidelines.

Acute Toxicity

Specific LD50 values for **allyl benzoate** are not readily available in the reviewed literature. However, data on structurally similar short-chain alkyl benzoates can provide an indication of its likely toxicity. For instance, the dermal LD50 of methyl benzoate in rabbits is reported to be >2000 mg/kg.[7] Acute dermal toxicity studies in rabbits for similar compounds have established that a dermal LD50 greater than 2000 mg/kg is a common finding for this class of chemicals.[4] Oral LD50 values for other small alkyl benzoates in rats range from approximately 1350 mg/kg to 4100 mg/kg.[2]

Endpoint	Species	Route	Value	Reference(s)
Dermal LD50 (Methyl Benzoate)	Rabbit	Dermal	>2000 mg/kg	[7]
Oral LD50 (Methyl Benzoate)	Rat	Oral	1350-3500 mg/kg	[2]
Oral LD50 (Ethyl Benzoate)	Rat	Oral	2100-6480 mg/kg	[2]

Skin Sensitization

While specific skin sensitization data for **allyl benzoate** from Human Repeated Insult Patch Tests (HRIPT) or Local Lymph Node Assays (LLNA) were not found, the potential for sensitization is a key consideration for fragrance ingredients. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that long-chain alkyl benzoates are not dermal sensitizers. [3] However, for allyl esters, a primary concern is the presence of free allyl alcohol, which has been associated with delayed irritation and potential sensitization.[8]

The IFRA has established a purity specification for allyl esters, requiring that the level of free allyl alcohol be less than 0.1%.[1] This standard is in place to mitigate the risk of skin reactions.

Genotoxicity and Carcinogenicity

Data from the Cosmetic Ingredient Review on various alkyl benzoates indicate that they are not genotoxic.[4][9] Carcinogenicity data for **allyl benzoate** specifically is not available, but benzoic acid and its component alcohols have been shown to be non-carcinogenic.[4][9]

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identity

GC-MS is a standard method for the analysis of fragrance compounds to ensure their identity and purity.

Objective: To confirm the identity of **allyl benzoate** and quantify its purity, including the level of free allyl alcohol.

Methodology:

- Sample Preparation: Dilute the **allyl benzoate** sample in a suitable solvent (e.g., ethanol or acetone) to a concentration within the calibrated range of the instrument.^[10] Add an appropriate internal standard for quantification.
- GC Conditions:
 - Column: A non-polar or medium-polarity column (e.g., DB-5ms or equivalent) is typically used.
 - Injector Temperature: 250 °C.^[7]
 - Oven Program: Start at a low temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 250 °C) to separate volatile components.^[7]
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Mass Range: Scan a mass range appropriate for the target analytes (e.g., m/z 35-350).
- Data Analysis: Identify **allyl benzoate** by comparing its retention time and mass spectrum to a known reference standard. Quantify the purity and the concentration of free allyl alcohol by comparing the peak areas to that of the internal standard and using a calibration curve.

Workflow for GC-MS analysis of **allyl benzoate**.

Skin Sensitization Testing: Human Repeated Insult Patch Test (HRIPT)

The HRIPT is a method used to assess the potential of a substance to induce skin sensitization in humans under exaggerated exposure conditions.^[11]

Objective: To determine if **allyl benzoate**, at a specific concentration, induces contact allergy in human subjects.

Methodology:

- Panelists: A panel of approximately 100 healthy volunteers is recruited.[\[2\]](#)
- Induction Phase: The test material, diluted in a suitable vehicle, is applied under an occlusive patch to the same site on the skin of each panelist for a total of nine applications over a three-week period.[\[2\]](#)
- Rest Phase: A two-week rest period with no applications follows the induction phase.[\[2\]](#)
- Challenge Phase: A single patch application of the test material is made to a naive skin site.[\[2\]](#)
- Evaluation: The challenge site is evaluated for any skin reactions (e.g., erythema, edema) at 24, 48, and 72/96 hours after patch removal by a trained evaluator.[\[2\]](#)
- Interpretation: The absence of significant skin reactions at the challenge site indicates that the substance is not a sensitizer at the tested concentration.

Skin Sensitization Testing: Murine Local Lymph Node Assay (LLNA)

The LLNA is an in vivo animal test that measures the proliferation of lymphocytes in the draining lymph nodes as an indicator of skin sensitization potential.[\[12\]](#)

Objective: To determine the skin sensitizing potency of **allyl benzoate** by calculating the EC3 value (the concentration required to produce a three-fold increase in lymphocyte proliferation).

Methodology:

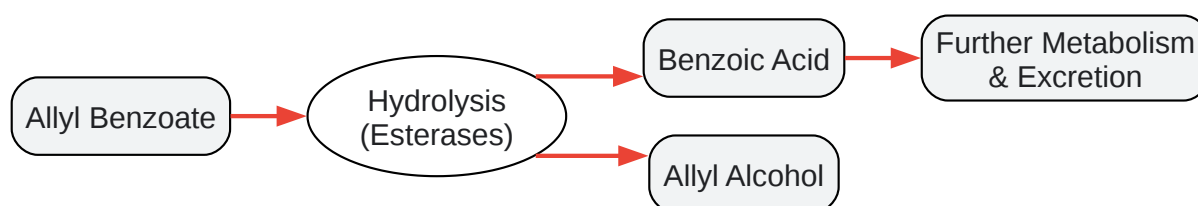
- Animals: Typically, female CBA/Ca or BALB/c mice are used.
- Application: Various concentrations of the test substance in a suitable vehicle are applied to the dorsum of the ears of the mice for three consecutive days.[\[13\]](#)

- **Lymphocyte Proliferation Measurement:** On day 6, the draining auricular lymph nodes are excised, and a single-cell suspension is prepared.[14] Lymphocyte proliferation is measured by the incorporation of a radiolabeled nucleotide (e.g., 3H-methyl thymidine) into the DNA of the cells.[13]
- **Data Analysis:** A Stimulation Index (SI) is calculated for each dose group by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. The EC3 value is then determined by interpolating from the dose-response curve the concentration at which the SI is 3.[12]

Metabolic and Signaling Pathways

Metabolic Pathway

Alkyl benzoates are expected to be metabolized in the skin and body through hydrolysis into benzoic acid and the corresponding alcohol (in this case, allyl alcohol).[7] Benzoic acid can then be further metabolized and excreted.



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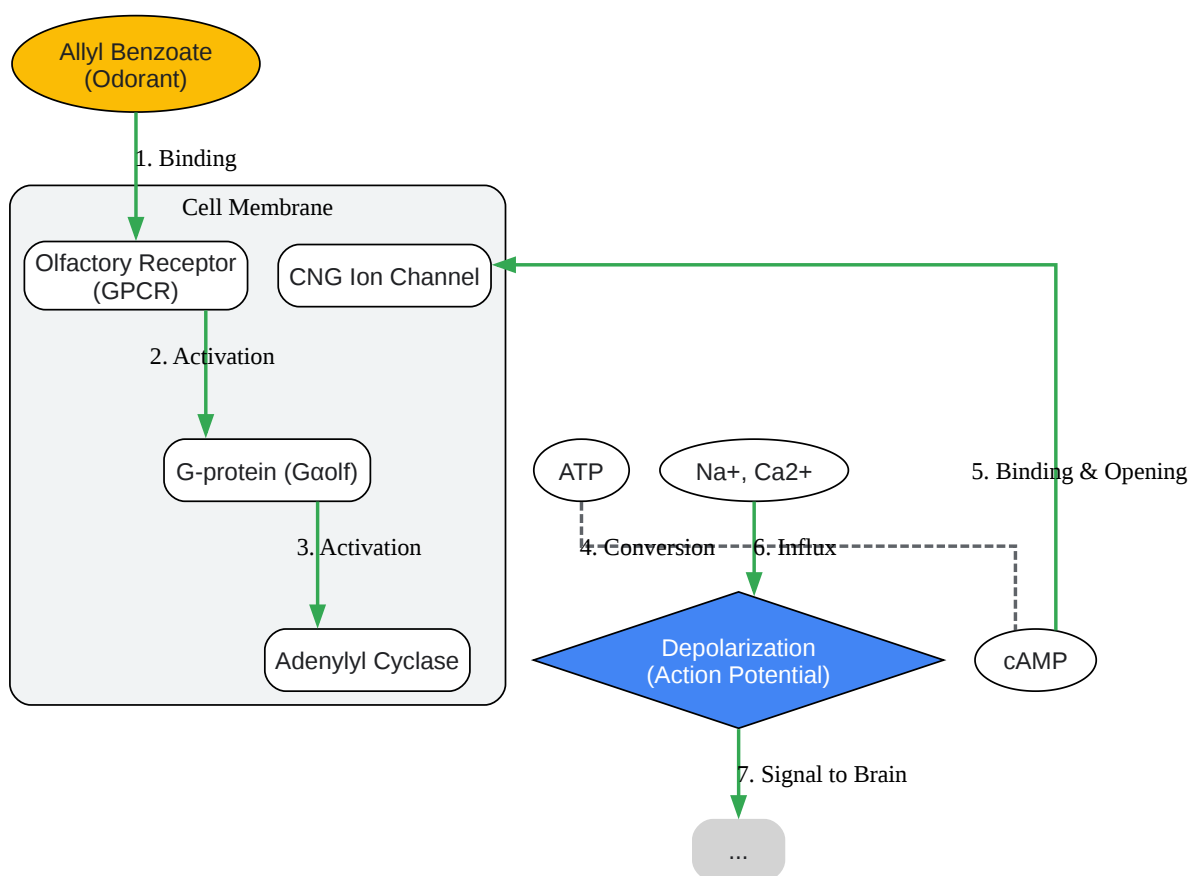
Metabolic pathway of **allyl benzoate**.

Olfactory Signaling Pathway

The perception of smell is initiated by the binding of odorant molecules to olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on olfactory receptor neurons. [15] While the specific ORs that bind to **allyl benzoate** have not been definitively identified, the general signaling cascade for esters is well-understood.

The binding of an odorant like **allyl benzoate** to an OR triggers a conformational change in the receptor, activating an associated G-protein (G α olf). This, in turn, activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). The elevated cAMP levels open

cyclic nucleotide-gated ion channels, causing an influx of cations (Na^+ and Ca^{2+}) and depolarization of the neuron. This generates an action potential that is transmitted to the brain, resulting in the perception of the specific scent.[15]



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General olfactory signaling pathway for esters.

Conclusion

Allyl benzoate is a valuable fragrance ingredient with a desirable sweet, fruity, and floral aroma. Its chemical and physical properties are well-characterized, and its synthesis is straightforward. While specific toxicological data for **allyl benzoate** is limited, information from structurally related compounds and the implementation of IFRA standards regarding purity help to ensure its safe use in consumer products. The experimental protocols provided in this guide offer a framework for the quality control and safety assessment of **allyl benzoate** for fragrance applications. Further research to determine a specific LLNA EC3 value and to conduct an HRIPT on **allyl benzoate** would provide more definitive data on its skin sensitization potential.

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